

Technical Guide: Analysis of 1-Ethoxy-2-methylpropan-2-amine and Related Compounds

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Compound of Interest

Compound Name: 1-Ethoxy-2-methylpropan-2-amine

Cat. No.: B1511370

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Audience: Researchers, scientists, and drug development professionals.

Core Topic: An in-depth review of the available data for the specified compound "**1-Ethoxy-2-methylpropan-2-amine**," including its CAS number, registration status, and experimental data. This guide also explores closely related chemical structures due to the limited public information on the primary compound of interest.

Executive Summary

An extensive search for "**1-Ethoxy-2-methylpropan-2-amine**" reveals a significant lack of publicly available data, including a registered CAS number and detailed experimental protocols. This suggests that the compound may be novel, not widely synthesized, or potentially referenced under a different nomenclature. In contrast, extensive information is available for the structurally similar compound, 1-Ethoxy-2-methylpropane (CAS No. 627-02-1). This technical guide presents a comprehensive overview of the available data for this related ether and other similar amine compounds, providing a valuable resource for researchers in the field.

Compound Identification and Registration Status

A thorough search of chemical databases and scientific literature did not yield a specific CAS number for "**1-Ethoxy-2-methylpropan-2-amine**". Similarly, no registration information with major regulatory bodies was found.

However, the closely related ether, 1-Ethoxy-2-methylpropane, is well-documented.

Property	Value	Source
Chemical Name	1-Ethoxy-2-methylpropane	[1][2]
Synonyms	Ethyl isobutyl ether, Isobutyl ethyl ether	[1][2][3]
CAS Number	627-02-1	[1][2][4][5][6][7]
Molecular Formula	C6H14O	[1][2][4][5][6][7]
Molecular Weight	102.17 g/mol	[1][2][4][8]
Registration	Available from multiple chemical suppliers.	[1][6]
Harmonized System (HS) Code	290919	[5]

Other related amine compounds found during the search include:

- 1-Methoxy-2-methylpropan-2-amine[9]
- 1-Ethoxypropan-2-amine[10]
- 1-(2-Ethoxyphenyl)-2-methylpropan-2-amine[11]
- 1-Ethoxy-2-methyl-2-propanol[12]

Physicochemical Properties of 1-Ethoxy-2-methylpropane

The following table summarizes the key physicochemical properties of 1-Ethoxy-2-methylpropane.

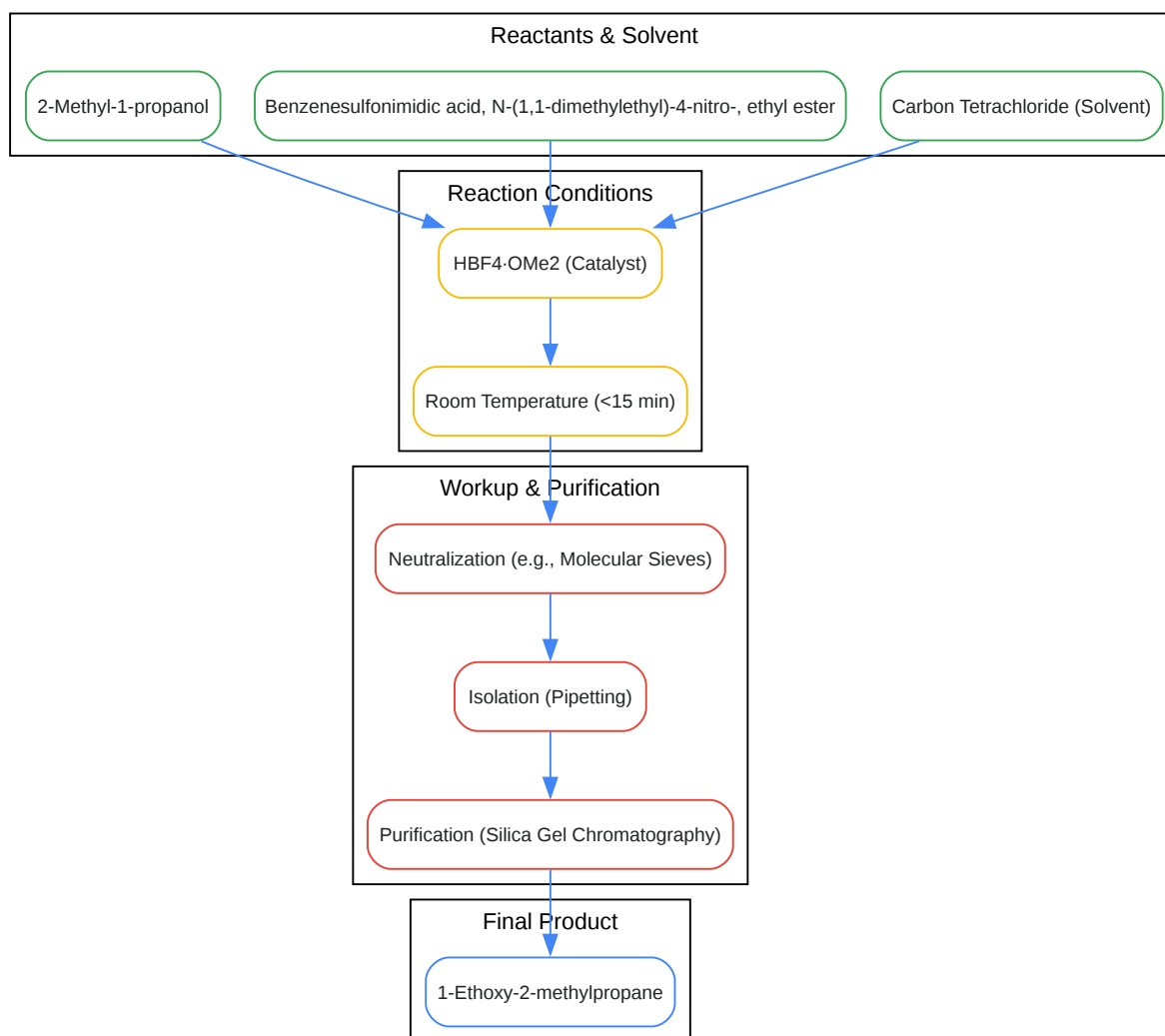
Property	Value	Source
Density	0.76 g/cm ³	[3]
Boiling Point	83.8 °C at 760 mmHg	[3]
Vapor Pressure	82.9 mmHg at 25°C	[3]
Refractive Index	1.3749 (589.3 nm 20°C)	[3]
LogP	1.67890	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	3	[3][4]
Topological Polar Surface Area	9.2 Å ²	[2][4]
Complexity	33.2	[2][3][4]

Synthesis of 1-Ethoxy-2-methylpropane

A general method for the synthesis of 1-Ethoxy-2-methylpropane involves the reaction of 2-Methyl-1-propanol with an ethylating agent. One documented procedure utilizes Benzenesulfonimidic acid, N-(1,1-dimethylethyl)-4-nitro-, ethyl ester as a reagent.[8]

General Experimental Protocol: The synthesis can be carried out by dissolving the sulfonimide and 2-methylpropan-1-ol in a solvent like carbon tetrachloride (CCl₄) in an NMR tube.[8] The reaction is initiated by the addition of a catalyst, such as HBF₄·OMe₂. [8] The progress of the reaction can be monitored by NMR spectroscopy by observing the disappearance of the reactant peaks and the appearance of the product peaks.[8] Reactions with aliphatic alcohols are reported to be complete in less than 15 minutes.[8] After the reaction is complete, the catalyst is neutralized, and the product is isolated by separating the solution from the precipitated sulfonamide.[8] The crude product can then be purified by passing it through a short column of silica gel.[8]

Below is a workflow diagram illustrating this synthesis process.



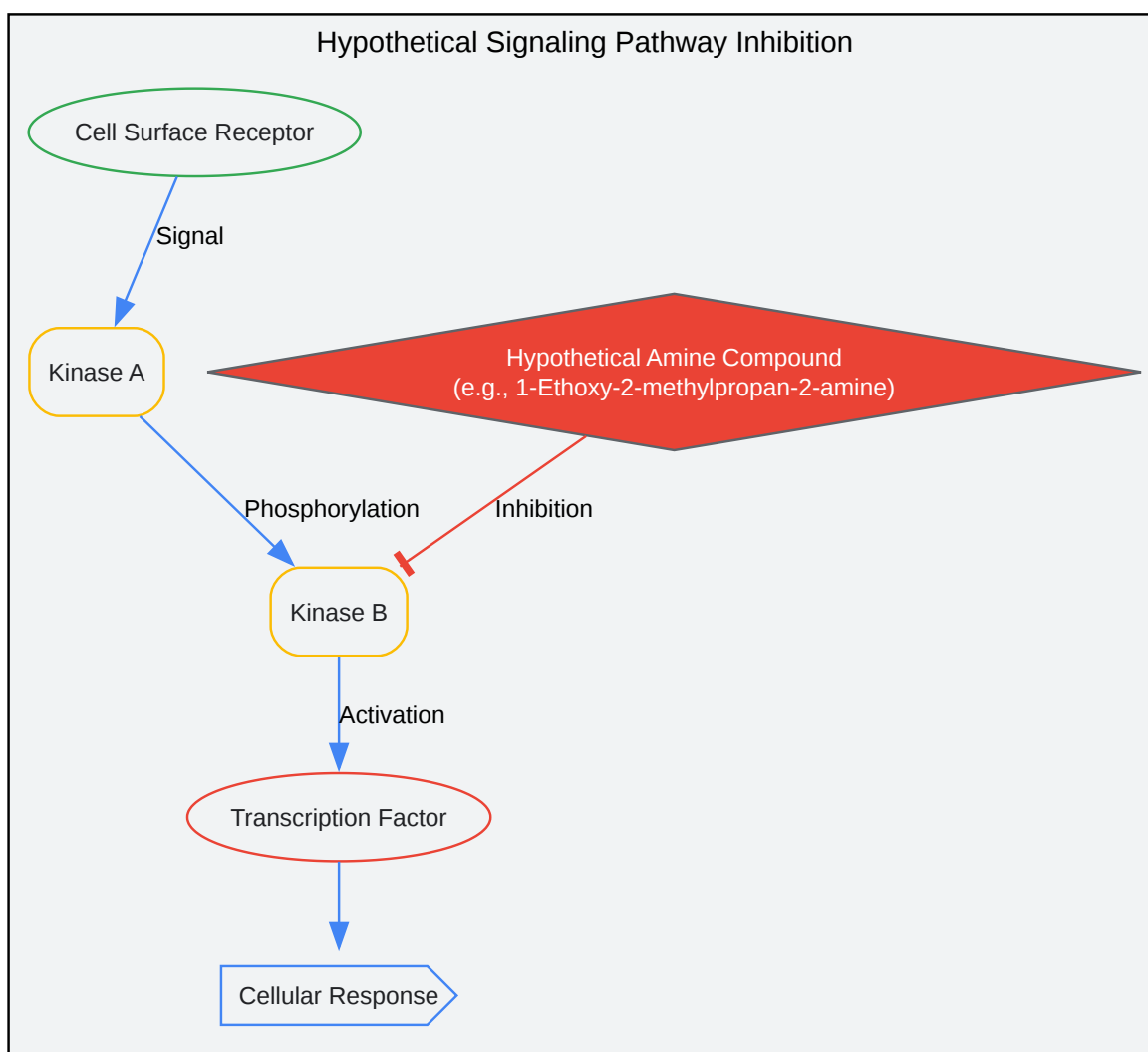
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Caption: Synthesis workflow for 1-Ethoxy-2-methylpropane.

Biological Activity of Related Amine Compounds

While no biological data was found for "**1-Ethoxy-2-methylpropan-2-amine**," research on structurally related molecules indicates potential biological activities. For instance, various substituted benzimidazole derivatives, which may include ethoxy and amine functionalities, have been investigated for their antiprotozoal, antiproliferative, and antibacterial activities.[13] [14] Additionally, certain benzohydrazide derivatives containing a dimethylaminoethoxy moiety have been synthesized and evaluated as inhibitors of *Entamoeba histolytica*. [15]

The following diagram illustrates a conceptual signaling pathway where a hypothetical amine compound could act as an inhibitor, a common mechanism for drug candidates.



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